

# ym-244769 solubility in dmso and other solvents

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Compound of Interest		
Compound Name:	ym-244769	
Cat. No.:	B1663065	Get Quote

# YM-244769 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility, handling, and experimental use of **YM-244769**, a potent and selective Na+/Ca2+ exchanger (NCX) inhibitor.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving YM-244769?

A1: The recommended solvent for creating a stock solution of **YM-244769** is Dimethyl Sulfoxide (DMSO). It is highly soluble in DMSO.[1][2]

Q2: I am having trouble dissolving YM-244769 in DMSO. What should I do?

A2: If you encounter difficulties in dissolving **YM-244769**, gentle warming and ultrasonication can aid in its dissolution.[2] Also, ensure that you are using a fresh, anhydrous grade of DMSO, as hygroscopic (water-absorbing) DMSO can significantly impact the solubility of the product.[2]

Q3: How should I prepare a stock solution of YM-244769?

A3: To prepare a stock solution, weigh the desired amount of **YM-244769** powder and add the calculated volume of fresh DMSO. For example, to prepare a 10 mM stock solution, you would dissolve the compound in DMSO to reach this concentration. It is recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.



Q4: What is the recommended storage condition for YM-244769 stock solutions?

A4: **YM-244769** stock solutions in DMSO should be stored under the following conditions:

- -80°C for up to 6 months.[2]
- -20°C for up to 1 month.[2] Always store the solutions sealed and protected from moisture.[2]

Q5: Can I dissolve YM-244769 in aqueous buffers or ethanol?

A5: There is limited information available regarding the solubility of **YM-244769** in aqueous buffers, ethanol, or other alcohols. DMSO is the primary recommended solvent for initial stock solutions. For in vivo studies, a common practice is to first dissolve the compound in DMSO and then dilute this stock solution in a vehicle such as corn oil.[2]

# **Troubleshooting Guide**



Issue	Possible Cause	Recommended Solution
Precipitation observed in stock solution upon storage	The storage temperature is not low enough, or the solution has been stored for too long.	Ensure storage at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month). [2]
Inconsistent experimental results	Repeated freeze-thaw cycles of the stock solution leading to degradation of the compound.	Aliquot the stock solution into single-use vials after preparation to minimize freeze-thaw cycles.
Difficulty in achieving complete dissolution	The DMSO used may have absorbed moisture.	Use a new, unopened bottle of anhydrous or molecular sieve- treated DMSO.[2] Gentle warming and ultrasonication can also be applied.[2]
Precipitation when diluting DMSO stock into aqueous buffer	The compound has low aqueous solubility.	Consider using a surfactant or co-solvent in your aqueous buffer. Test different dilution factors. For cell-based assays, ensure the final DMSO concentration is compatible with your cells.

# Data Presentation YM-244769 Solubility



Solvent	Concentration (mg/mL)	Concentration (mM)	Notes
DMSO	120 mg/mL[2]	270.59 mM[2]	Ultrasonication may be needed.[2] Use of fresh, non- hygroscopic DMSO is critical.[2]
DMSO	51.64 mg/mL[1]	100 mM[1]	

Note: The difference in reported DMSO solubility may be due to variations in the salt form of the compound or experimental conditions.

YM-244769 Inhibitory Activity (IC<sub>50</sub>)

Target	IC <sub>50</sub> Value	Assay
NCX1	68 ± 2.9 nM[2]	<sup>45</sup> Ca <sup>2+</sup> uptake
NCX2	96 ± 3.5 nM[2]	<sup>45</sup> Ca <sup>2+</sup> uptake
NCX3	18 ± 1.0 nM[2]	<sup>45</sup> Ca <sup>2+</sup> uptake
Outward NCX Current (Ca <sup>2+</sup> entry mode)	50 nM[2]	Electrophysiology

# **Experimental Protocols Preparation of YM-244769 Stock and Working Solutions**

This protocol describes the preparation of a stock solution in DMSO and a subsequent working solution for in vivo use.

#### Materials:

- YM-244769 powder
- Anhydrous DMSO



- Corn oil
- Sterile microcentrifuge tubes
- · Vortex mixer
- Ultrasonic water bath

#### Procedure:

- Stock Solution Preparation (e.g., 20.8 mg/mL in DMSO):
  - 1. Aseptically weigh the required amount of YM-244769.
  - 2. Add the calculated volume of anhydrous DMSO to achieve the desired concentration.
  - Vortex the solution until the powder is fully dissolved. If necessary, use an ultrasonic water bath to aid dissolution.
  - 4. Aliquot the stock solution into single-use, sterile tubes.
  - 5. Store the aliquots at -80°C.
- Working Solution Preparation (e.g., 2.08 mg/mL in DMSO/Corn Oil):
  - 1. Thaw a single-use aliquot of the YM-244769 DMSO stock solution.
  - 2. In a sterile tube, add 900 µL of corn oil.
  - 3. Add 100 µL of the 20.8 mg/mL DMSO stock solution to the corn oil.[2]
  - 4. Mix thoroughly by vortexing to ensure a uniform suspension.[2] This will yield a clear solution.[2]

## <sup>45</sup>Ca<sup>2+</sup> Uptake Assay for NCX Inhibition

This is a generalized protocol for assessing the inhibitory effect of **YM-244769** on the reverse mode of Na<sup>+</sup>/Ca<sup>2+</sup> exchangers expressed in a suitable cell line (e.g., CCL39 fibroblasts).



### Materials:

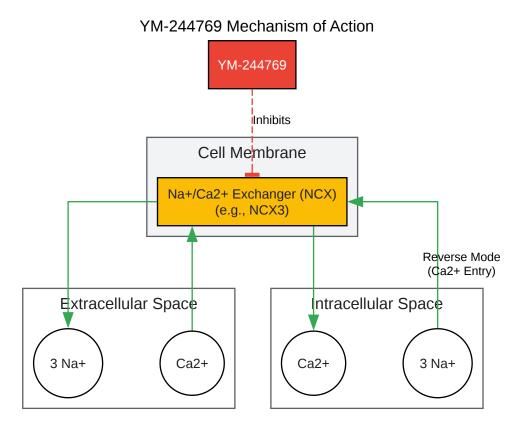
- CCL39 cells transfected with NCX1, NCX2, or NCX3
- Na+-loading buffer
- Uptake buffer containing <sup>45</sup>CaCl<sub>2</sub>
- Wash buffer
- YM-244769
- Scintillation counter

#### Procedure:

- Cell Culture: Culture the transfected CCL39 cells to confluence in appropriate culture plates.
- Na+ Loading: Incubate the cells with a Na+-loading buffer to increase the intracellular Na+
  concentration.
- Compound Incubation: Treat the cells with varying concentrations of **YM-244769** (e.g.,  $0.003-1~\mu\text{M}$ ) for a specified period.[2]
- Initiate Uptake: Remove the compound-containing medium and add the uptake buffer containing <sup>45</sup>CaCl<sub>2</sub> to initiate the Na<sup>+</sup>-dependent <sup>45</sup>Ca<sup>2+</sup> uptake (reverse mode NCX activity).
- Terminate Uptake: After a short incubation period, terminate the uptake by rapidly washing the cells with ice-cold wash buffer.
- Cell Lysis and Measurement: Lyse the cells and measure the amount of incorporated <sup>45</sup>Ca<sup>2+</sup> using a scintillation counter.
- Data Analysis: Determine the IC<sub>50</sub> values by plotting the percentage of inhibition of <sup>45</sup>Ca<sup>2+</sup> uptake against the concentration of YM-244769.

## **Visualizations**

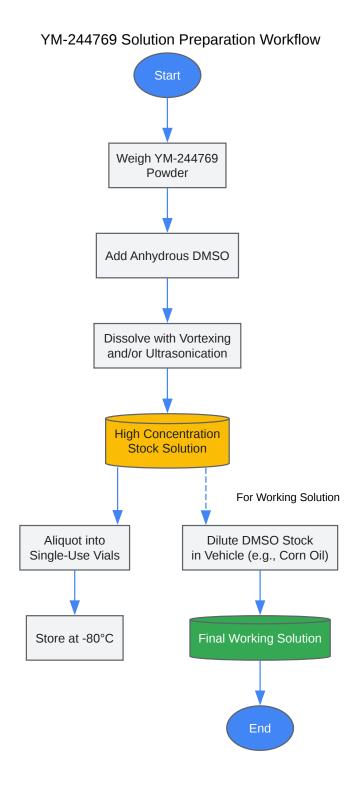




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Caption: YM-244769 inhibits the reverse mode of the Na+/Ca2+ exchanger.





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Caption: Workflow for preparing YM-244769 stock and working solutions.



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## References

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